

Application Notes and Protocols for Generating Monoclonal Antibodies Against Lewis X Tetrasaccharide

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Compound of Interest

Compound Name: *Lewis X tetrasaccharide*

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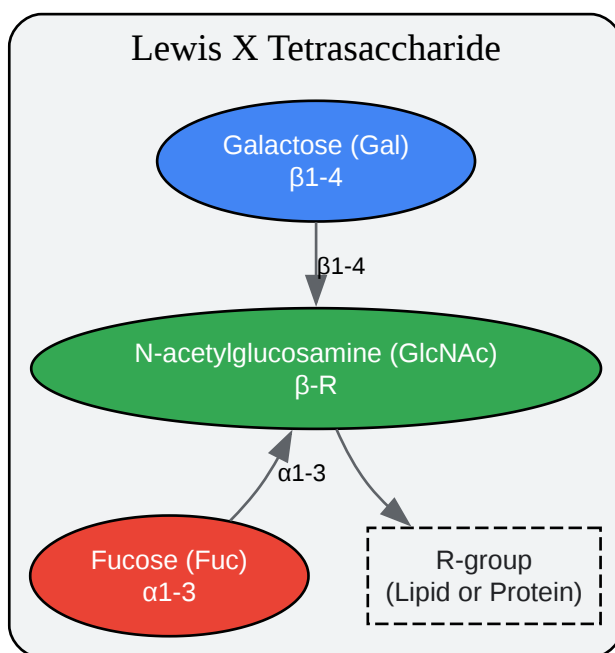
This document provides a comprehensive guide for the generation of monoclonal antibodies (mAbs) specifically targeting the Lewis X (LeX) tetrasaccharide, a carbohydrate antigen of significant interest in cancer biology and immunology. The protocols outlined below cover the essential stages from antigen preparation to antibody characterization, tailored for researchers in academic and industrial settings.

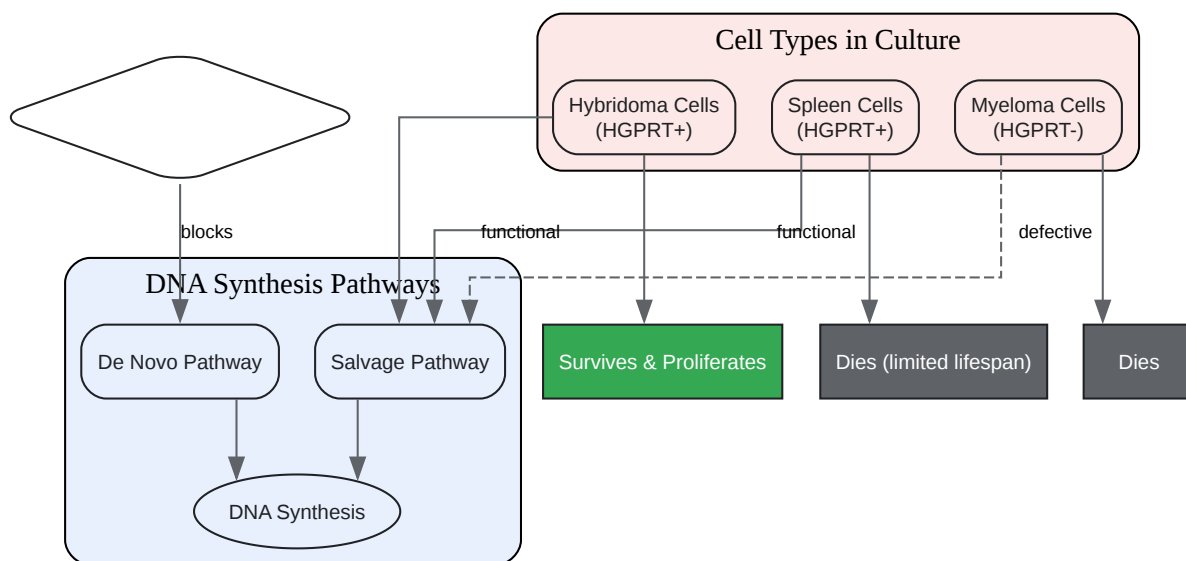
Introduction

The Lewis X (LeX) antigen, also known as CD15 or SSEA-1, is a tetrasaccharide structure ($\text{Gal}\beta 1\text{-4}(\text{Fuc}\alpha 1\text{-3})\text{GlcNAc}\beta\text{-R}$) expressed on the surface of various cells.^[1] Its role in cell-cell recognition, adhesion, and signaling has made it a crucial target for the development of diagnostic and therapeutic monoclonal antibodies. Generating high-affinity and specific mAbs against carbohydrate antigens like LeX presents unique challenges due to their T-cell-independent nature, which often leads to low-affinity IgM responses.^[2] To overcome this, the protocols detailed herein utilize a glycoconjugate approach to elicit a robust, T-cell-dependent immune response.

Overall Workflow

The generation of anti-LeX monoclonal antibodies follows a systematic workflow, beginning with the preparation of an immunogenic LeX conjugate and culminating in the characterization of specific antibody-producing hybridoma clones.





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References

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- 2. Determination of antibodies binding specificities by printed glycan array technology protocol v1 [protocols.io]
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